

Comprehensive Safety and Handling Guide for N-(2-(Allyloxy)benzyl)ethanamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: N-(2-(Allyloxy)benzyl)ethanamine

CAS No.: 869942-52-9

Cat. No.: B494687

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This guide provides essential safety protocols and operational directives for the handling and disposal of **N-(2-(Allyloxy)benzyl)ethanamine**. It is intended for researchers, scientists, and professionals in drug development who may work with this or structurally similar compounds. The information herein is synthesized from established safety data for analogous chemical structures to ensure a comprehensive and cautious approach to laboratory safety.

Understanding the Hazard Profile

While a specific Safety Data Sheet (SDS) for **N-(2-(Allyloxy)benzyl)ethanamine** is not readily available, its structure, containing a substituted benzylamine and an allyl ether moiety, suggests a hazard profile that warrants significant precautions. Analogous compounds like benzylamine are known to be corrosive, causing severe skin burns and eye damage, and are harmful if swallowed or in contact with skin[1][2]. The presence of the ethanamine group suggests it is a basic compound[3].

Anticipated Hazards:

- Corrosivity: Likely to cause severe skin burns and eye damage upon contact[1][2].

- Toxicity: Potential for harm if ingested, inhaled, or absorbed through the skin[1].
- Irritation: May cause irritation to the respiratory tract[2].
- Combustibility: Similar compounds are combustible liquids[1].

Property	Value	Source
Molecular Formula	C12H17NO	[4]
Molecular Weight	191.27 g/mol	[4]
IUPAC Name	N-[(2-prop-2-enoxyphenyl)methyl]ethanamine	[4]

Personal Protective Equipment (PPE): A Proactive Stance

A risk-based approach to PPE selection is critical. The following recommendations are based on the potential hazards of **N-(2-(Allyloxy)benzyl)ethanamine**. All PPE should be inspected before use and must meet American National Standards Institute (ANSI) requirements[5].

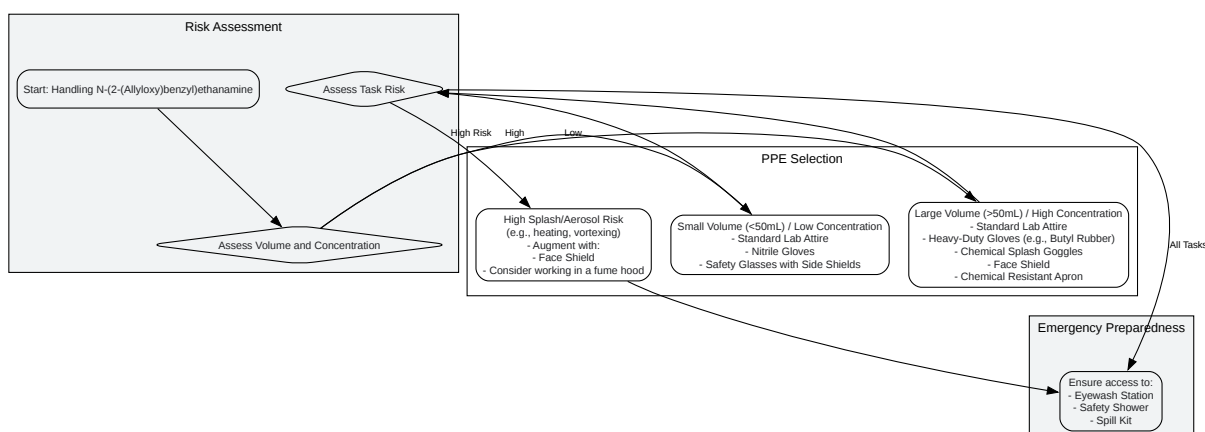
Core PPE Requirements

- Eye and Face Protection: ANSI Z87.1 compliant safety glasses with side shields are the minimum requirement at all times in the laboratory[6]. When handling larger quantities or when there is a splash hazard, chemical splash goggles and a face shield are mandatory[7].
- Skin and Body Protection: A flame-resistant lab coat should be worn and buttoned to its full length. For procedures with a high risk of splashing, a chemical-resistant apron over the lab coat is recommended[5][6]. Long pants and closed-toe shoes are required at all times[8].
- Hand Protection: Due to the corrosive nature of similar amines, nitrile or neoprene gloves are recommended for incidental contact. For prolonged contact or immersion, heavier-duty butyl rubber gloves should be used. Always consult the glove manufacturer's chemical resistance

guide. Contaminated gloves must be removed and disposed of properly, followed by thorough hand washing[6][8][9].

PPE Selection Workflow

The following diagram outlines the decision-making process for selecting appropriate PPE when working with **N-(2-(Allyloxy)benzyl)ethanamine**.



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